Application Notes & Protocols: Molecular Dynamics Simulation of Rac-SOPC Membranes

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Compound of Interest	
Compound Name:	(Rac)-SOPC
Cat. No.:	B1263167

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The interaction between small GTPases like Rac and cellular membranes is fundamental to numerous signaling pathways, including cell motility, cytoskeletal regulation, and the activation of enzymes like NADPH oxidase.[1][2] 1-stearoyl-2-oleoyl-sn-glycero-3-phosphocholine (SOPC) is a common asymmetric phospholipid in biological membranes, often used in model systems to investigate the physicochemical properties of lipid bilayers.[3][4] Molecular dynamics (MD) simulations provide an atomic-level lens to study the dynamics, energetics, and structural changes that occur when proteins like Rac associate with an SOPC membrane.[5]
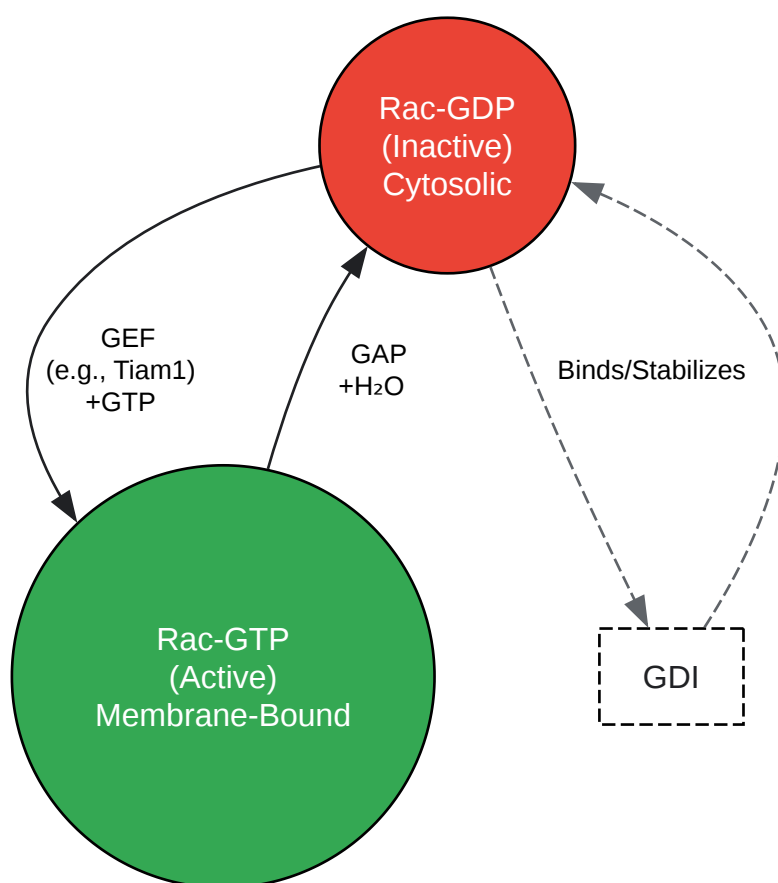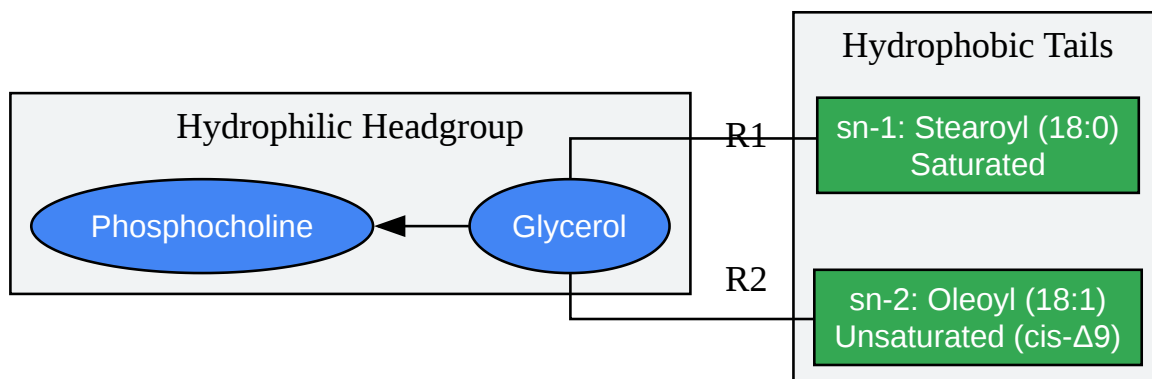
These application notes provide a detailed protocol for setting up, running, and analyzing MD simulations of a Rac protein interacting with a model SOPC bilayer. The resulting data can elucidate the specific lipid interactions that govern protein localization and function, offering valuable insights for understanding disease mechanisms and for the rational design of therapeutic agents that modulate these processes.
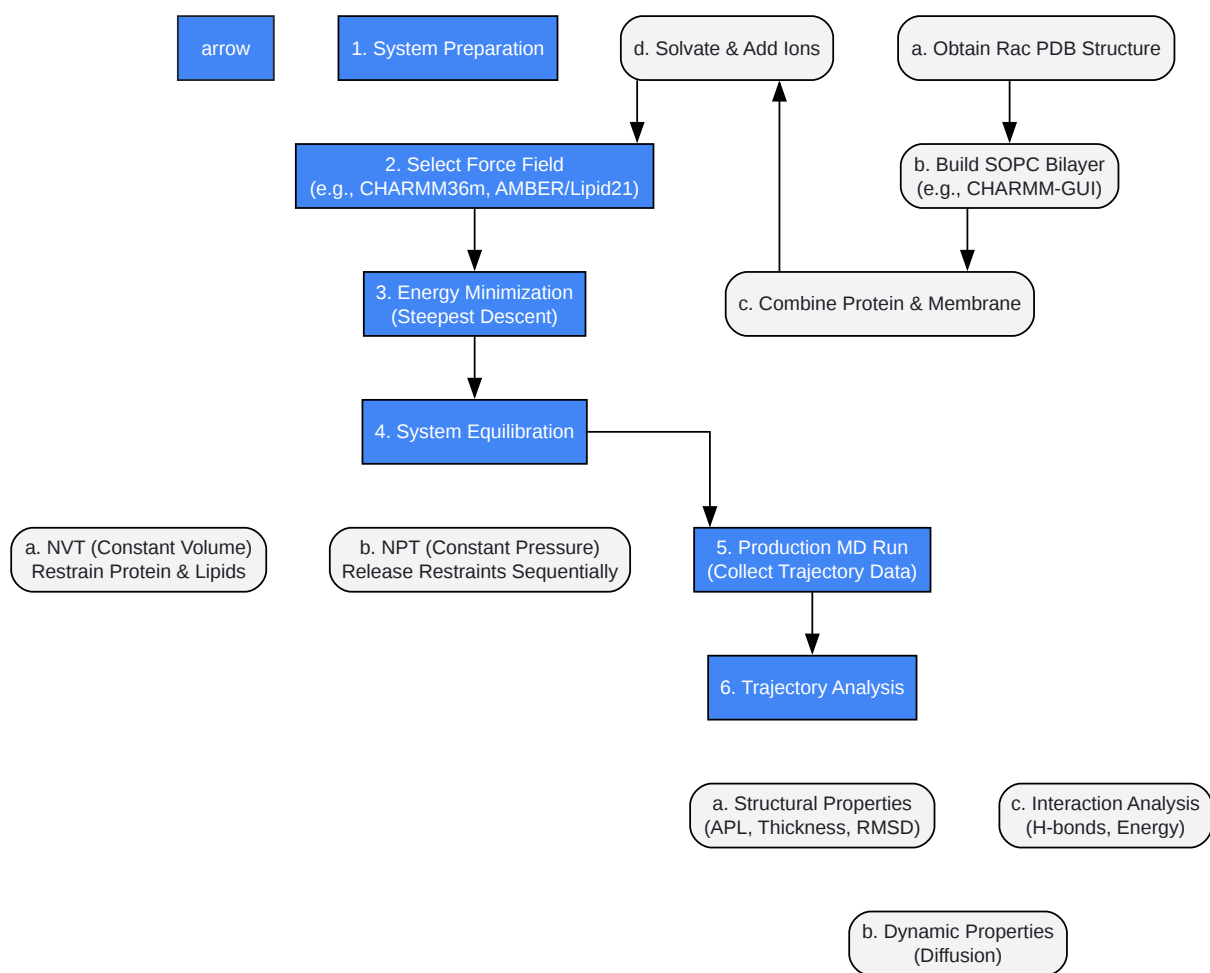
Part 1: System Components
1-Stearoyl-2-oleoyl-sn-glycero-3-phosphocholine (SOPC)

SOPC is an asymmetric phospholipid featuring a saturated stearic acid (18:0) at the sn-1 position and a monounsaturated oleic acid (18:1) at the sn-2 position of the glycerol backbone.

[6][7] This asymmetry, with one ordered and one disordered acyl chain, makes it a representative component of fluid-phase biological membranes.

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1. System Preparation

d. Solvate & Add Ions

a. Obtain Rac PDB Structure

2. Select Force Field
(e.g., CHARMM36m, AMBER/Lipid21)

b. Build SOPC Bilayer
(e.g., CHARMM-GUI)

3. Energy Minimization
(Steepest Descent)

c. Combine Protein & Membrane

4. System Equilibration

a. NVT (Constant Volume)
Restrain Protein & Lipids

b. NPT (Constant Pressure)
Release Restraints Sequentially

5. Production MD Run
(Collect Trajectory Data)

6. Trajectory Analysis

a. Structural Properties
(APL, Thickness, RMSD)

c. Interaction Analysis
(H-bonds, Energy)

b. Dynamic Properties
(Diffusion)

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References

- 1. Membrane association of Rac is required for high activity of the respiratory burst oxidase - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. In vivo dynamics of Rac-membrane interactions - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]

- 4. researchgate.net [researchgate.net]

- 5. bibliotekanauki.pl [bibliotekanauki.pl]

- 6. SOPC, 56421-10-4 | BroadPharm [broadpharm.com]

- 7. researchgate.net [researchgate.net]

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